

Application Notes and Protocols: CEP-28122 Mesylate Salt Solubility in DMSO

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Compound of Interest

Compound Name: CEP-28122 mesylate salt

Cat. No.: B1516159

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Introduction

CEP-28122 is a potent and selective, orally bioavailable inhibitor of Anaplastic Lymphoma Kinase (ALK).^[1] As a diaminopyrimidine derivative, it demonstrates significant antitumor activity in preclinical models of human cancers that are positive for ALK. The mesylate salt form of CEP-28122 is often utilized in research due to its favorable pharmacodynamic and pharmacokinetic properties.^[1] Understanding the solubility of this compound is critical for the design and execution of in vitro and in vivo studies, ensuring accurate and reproducible results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving small molecules for biological assays. These application notes provide detailed information on the solubility of **CEP-28122 mesylate salt** in DMSO, protocols for its dissolution and handling, and an overview of its mechanism of action.

Data Presentation

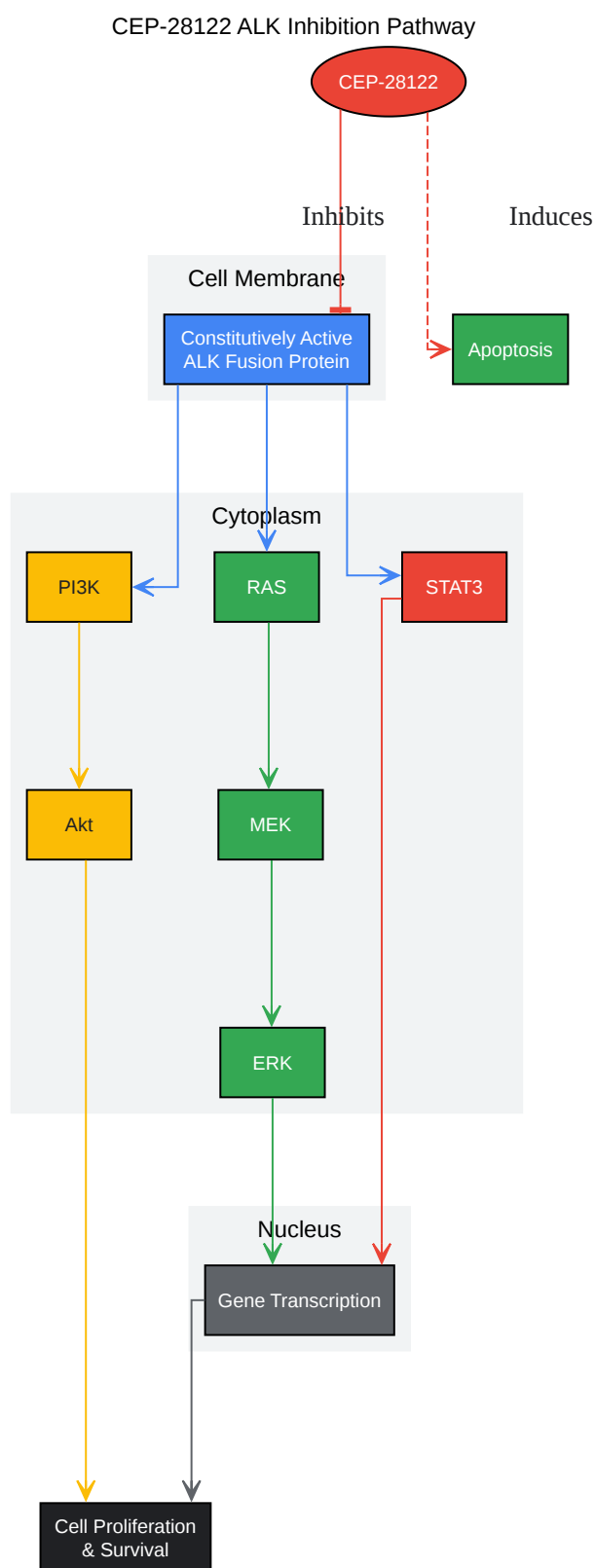
The solubility of a compound is a key physicochemical property that influences its biological activity and formulation. The following table summarizes the known solubility of **CEP-28122 mesylate salt** in DMSO.

Solvent	Solubility (mg/mL)	Solubility (mM)	Notes
DMSO	6.4[2]	10.08[2]	Sonication and warming may be required. Use of newly opened, non-hygroscopic DMSO is recommended.[1][2]
Water	Insoluble (Not specified)	Insoluble (Not specified)	Data not available, but generally considered poorly soluble in aqueous solutions.
Ethanol	Insoluble (Not specified)	Insoluble (Not specified)	Data not available.

Molecular Weight of **CEP-28122 mesylate salt**: 635.17 g/mol [3]

Mechanism of Action and Signaling Pathway

CEP-28122 functions as a highly potent inhibitor of ALK receptor tyrosine kinase. In many cancers, chromosomal rearrangements, gene amplifications, or point mutations lead to the constitutive activation of ALK. This aberrant signaling drives cell proliferation and survival through the activation of downstream pathways. CEP-28122 exerts its therapeutic effect by binding to the ATP-binding pocket of the ALK kinase domain, thereby inhibiting its autophosphorylation and the subsequent phosphorylation of its downstream targets. Key signaling pathways inhibited by CEP-28122 include the STAT3, PI3K/Akt, and RAS/MEK/ERK pathways. Inhibition of these pathways ultimately leads to cell cycle arrest and apoptosis in ALK-dependent cancer cells.



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Caption: CEP-28122 inhibits ALK, blocking downstream signaling pathways.

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CEP-28122 mesylate salt** in DMSO.

Materials and Equipment:

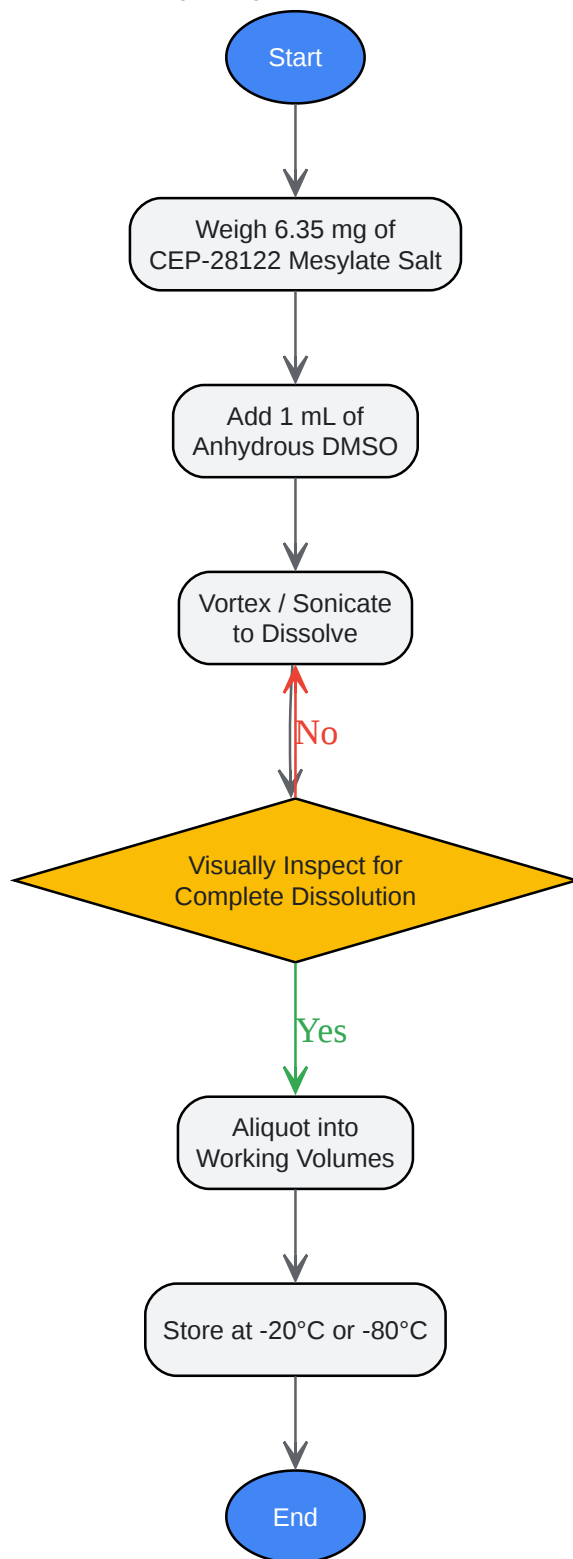
- **CEP-28122 mesylate salt** (MW: 635.17 g/mol)
- Anhydrous/Low-water content Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated micropipettes and sterile tips
- Sterile microcentrifuge tubes or vials

Procedure:

- Pre-weighing Preparation: Allow the vial of **CEP-28122 mesylate salt** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out 6.35 mg of **CEP-28122 mesylate salt** and transfer it to a sterile microcentrifuge tube or vial.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the tube containing the compound.
- Dissolution:
 - Cap the tube securely and vortex for 1-2 minutes to facilitate dissolution.

- If the compound is not fully dissolved, sonicate the solution in a water bath for 5-10 minutes. Gentle warming (e.g., 37°C) can also be applied, but care should be taken to avoid degradation.
- Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Once fully dissolved, the 10 mM stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.
 - For short-term storage (up to 1 month), store the aliquots at -20°C.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.[\[1\]](#)

Workflow for Preparing CEP-28122 Stock Solution



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Caption: Workflow for preparing a 10 mM stock solution of CEP-28122.

Protocol for Kinetic Solubility Assessment

This protocol provides a general method for assessing the kinetic solubility of **CEP-28122 mesylate salt** in an aqueous buffer, which is a common requirement before cell-based assays.

Materials and Equipment:

- 10 mM stock solution of CEP-28122 in DMSO
- Phosphate-buffered saline (PBS), pH 7.4
- 96-well clear flat-bottom plates
- Multichannel pipette
- Plate reader capable of measuring absorbance at 650 nm (for turbidity)

Procedure:

- Serial Dilution in DMSO:
 - In a 96-well plate, perform a serial dilution of the 10 mM CEP-28122 stock solution in DMSO to create a range of concentrations (e.g., 10 mM, 5 mM, 2.5 mM, etc.).
- Addition to Aqueous Buffer:
 - In a separate 96-well plate, add 198 μ L of PBS (pH 7.4) to each well.
 - Transfer 2 μ L of each DMSO concentration of CEP-28122 to the corresponding wells containing PBS. This will result in a final DMSO concentration of 1%.
- Incubation and Measurement:
 - Mix the plate gently on a plate shaker for 1-2 hours at room temperature.
 - Measure the absorbance (optical density) at 650 nm. An increase in absorbance indicates the formation of a precipitate.
- Data Analysis:

- The kinetic solubility is defined as the highest concentration that does not show a significant increase in turbidity compared to the vehicle control (DMSO in PBS).

Concluding Remarks

CEP-28122 mesylate salt is a critical tool for cancer research, particularly in studies involving ALK-driven malignancies. Its solubility in DMSO is well-characterized, allowing for the preparation of stock solutions for a variety of experimental applications. It is crucial for researchers to use high-quality, anhydrous DMSO and to follow proper dissolution and storage procedures to maintain the integrity and activity of the compound. The provided protocols offer a starting point for the effective use of **CEP-28122 mesylate salt** in the laboratory.

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